

Application Notes and Protocols for SCH54292 in Immunoprecipitation Studies

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Compound of Interest

Compound Name: SCH54292

Cat. No.: B2887645

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These application notes provide detailed protocols for utilizing **SCH54292**, a potent inhibitor of the Ras-Guanine Nucleotide Exchange Factor (GEF) interaction, in immunoprecipitation (IP) and co-immunoprecipitation (Co-IP) studies. Understanding the disruption of this critical protein-protein interaction is paramount in cancer research and drug development.

Introduction

SCH54292 is a small molecule inhibitor that targets the interaction between Ras GTPases and their activating GEFs with a reported IC₅₀ of 0.7 μ M^[1]. The Ras signaling pathway is a central regulator of cell proliferation, differentiation, and survival. Mutations leading to constitutive activation of Ras are found in a significant percentage of human cancers. GEFs, such as Son of Sevenless (SOS), facilitate the exchange of GDP for GTP on Ras, leading to its activation. By inhibiting the Ras-GEF interaction, **SCH54292** provides a valuable tool to probe the intricacies of Ras signaling and to investigate the efficacy of targeting this interaction for therapeutic purposes.

Immunoprecipitation is a powerful technique to isolate a specific protein (the "bait") from a complex mixture, such as a cell lysate, using an antibody. Co-immunoprecipitation is an extension of this method designed to pull down the bait protein along with its interacting partners (the "prey"). This protocol outlines the use of **SCH54292** to study its effect on the interaction between Ras and a specific GEF (e.g., SOS1).

Data Presentation

Table 1: **SCH54292** Properties

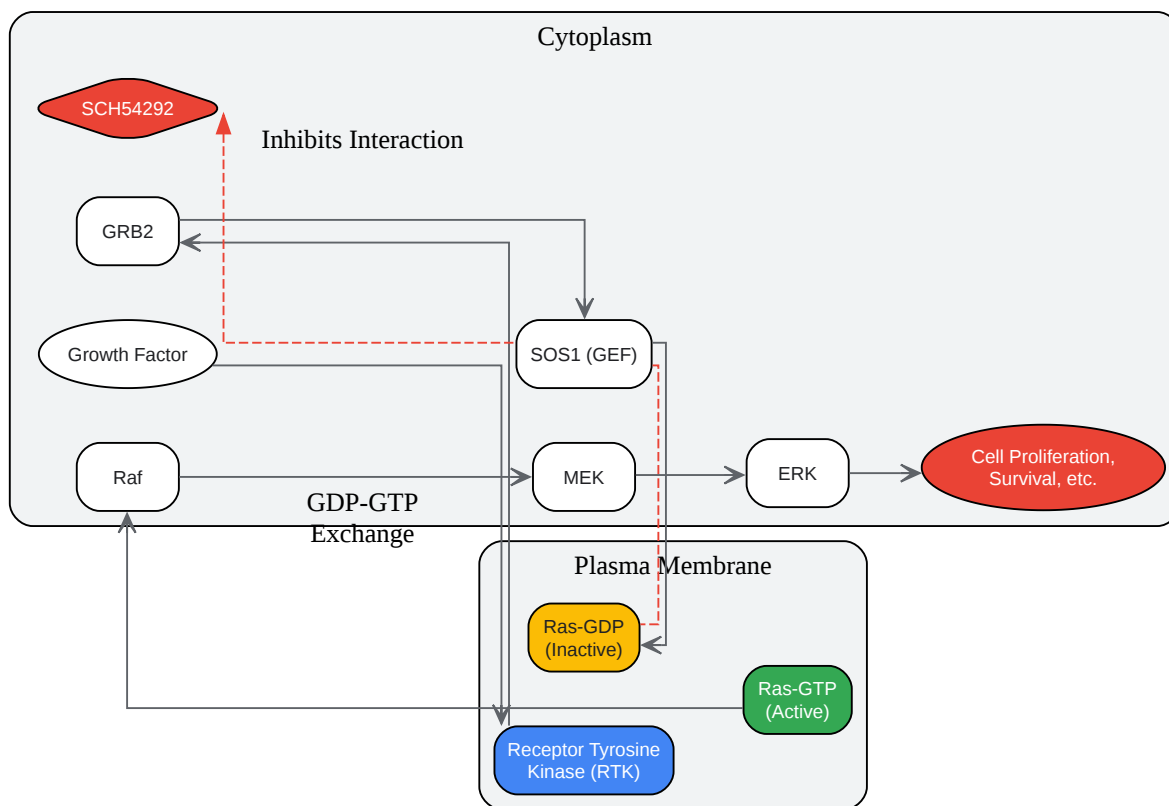
Property	Value
CAS Number	188480-51-5[1]
Molecular Formula	C24H28N2O9S[1]
Molecular Weight	520.55 g/mol [1]
Reported IC50	0.7 μ M (for Ras-GEF interaction)[1]
Solubility	Soluble in DMSO[1]

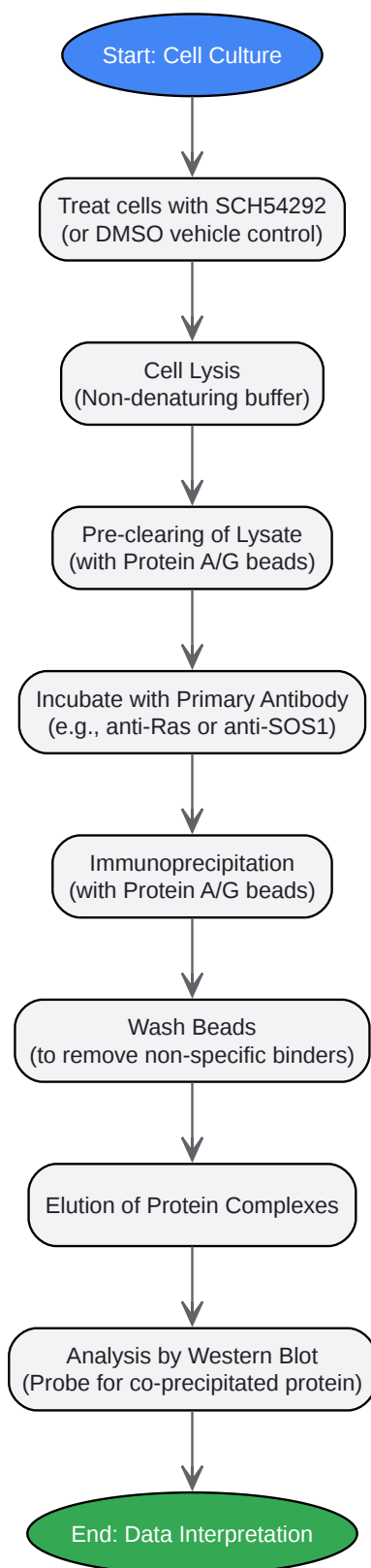
Table 2: Recommended Antibody and Reagent Concentrations for Co-Immunoprecipitation

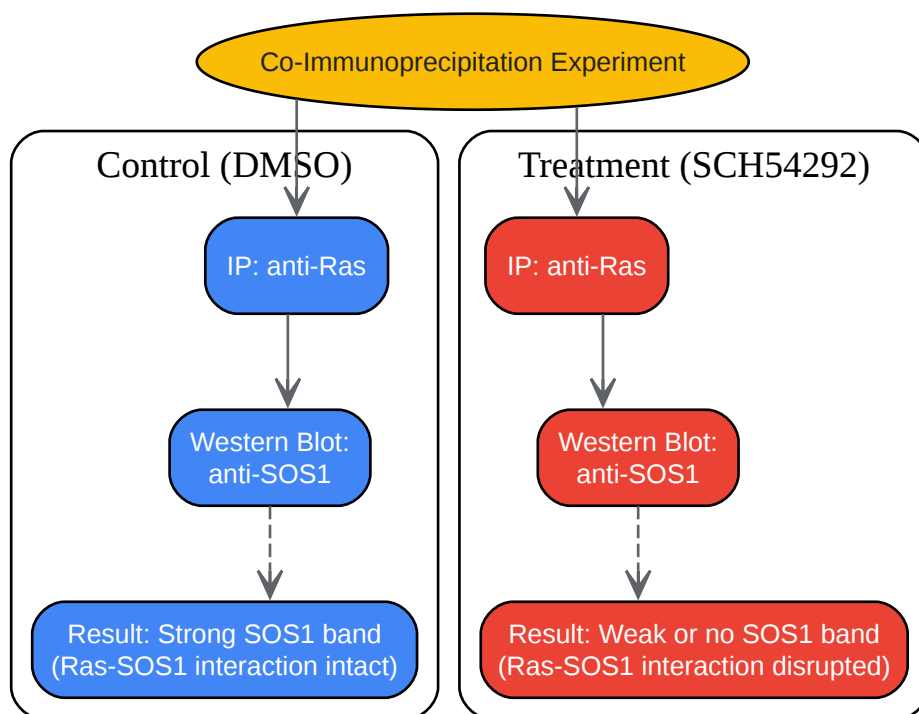
Reagent	Recommended Starting Concentration/Amount
Primary Antibody (e.g., anti-Ras or anti-SOS1)	1-10 μ g per 1 mg of total protein lysate
Protein A/G Magnetic Beads	20-30 μ L of slurry per IP reaction
SCH54292	1-10 μ M (titration recommended)
Total Protein Lysate	500-1000 μ g per IP reaction

Signaling Pathway

The diagram below illustrates the canonical Ras signaling pathway, highlighting the role of GEFs in Ras activation and the point of inhibition by **SCH54292**.







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References

- 1. medchemexpress.com [medchemexpress.com]
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